

# Application Notes and Protocols for GSK9311 Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GSK9311 hydrochloride

Cat. No.: B10814290

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## Introduction

**GSK9311 hydrochloride** is a crucial chemical tool for researchers studying epigenetic regulation. It serves as a negative control for GSK6853, a potent and selective inhibitor of the BRPF1 (Bromodomain and PHD Finger Containing 1) bromodomain.[1][2][3] BRPF1 is a scaffolding protein essential for the assembly and activity of several histone acetyltransferase (HAT) complexes, including the MOZ/MORF and HBO1 complexes.[4][5][6] These complexes play a critical role in chromatin remodeling and gene transcription by acetylating histone tails, thereby influencing a wide range of cellular processes.[5][7] The use of **GSK9311 hydrochloride** alongside GSK6853 allows researchers to distinguish between on-target effects of BRPF1 inhibition and any off-target or non-specific effects of the chemical scaffold.

## Product Information

Property	Value
Chemical Name	GSK9311 hydrochloride
Molecular Formula	C <sub>24</sub> H <sub>31</sub> N <sub>5</sub> O <sub>3</sub> ·HCl
Molecular Weight	474.0 g/mol (anhydrous)
Appearance	White to off-white solid
Purity	≥98%
Mechanism of Action	Inactive analog of GSK6853; negative control for BRPF1 bromodomain inhibition
pIC <sub>50</sub> for BRPF1	~100-fold less potent than GSK6853
pIC <sub>50</sub> for BRPF2	4.3

## Solubility and Stock Solution Preparation

**GSK9311 hydrochloride** is soluble in both aqueous solutions and organic solvents, facilitating its use in a variety of experimental settings.

Solvent	Maximum Solubility
Water	100 mM
DMSO	100 mM

Protocol for Preparing a 10 mM DMSO Stock Solution:

- Materials:
  - GSK9311 hydrochloride** powder
  - Anhydrous dimethyl sulfoxide (DMSO)
  - Sterile, nuclease-free microcentrifuge tubes
- Procedure:

- Weighing: Accurately weigh the desired amount of **GSK9311 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.74 mg of the compound.
- Dissolving: Add the appropriate volume of DMSO to the powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Vortexing: Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (to 37°C) or sonication may be used to aid dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

Stock Solution Dilution Calculator:

Desired Concentration	Volume of 10 mM Stock	Final Volume
1 mM	100 µL	1 mL
100 µM	10 µL	1 mL
10 µM	1 µL	1 mL
1 µM	0.1 µL	1 mL

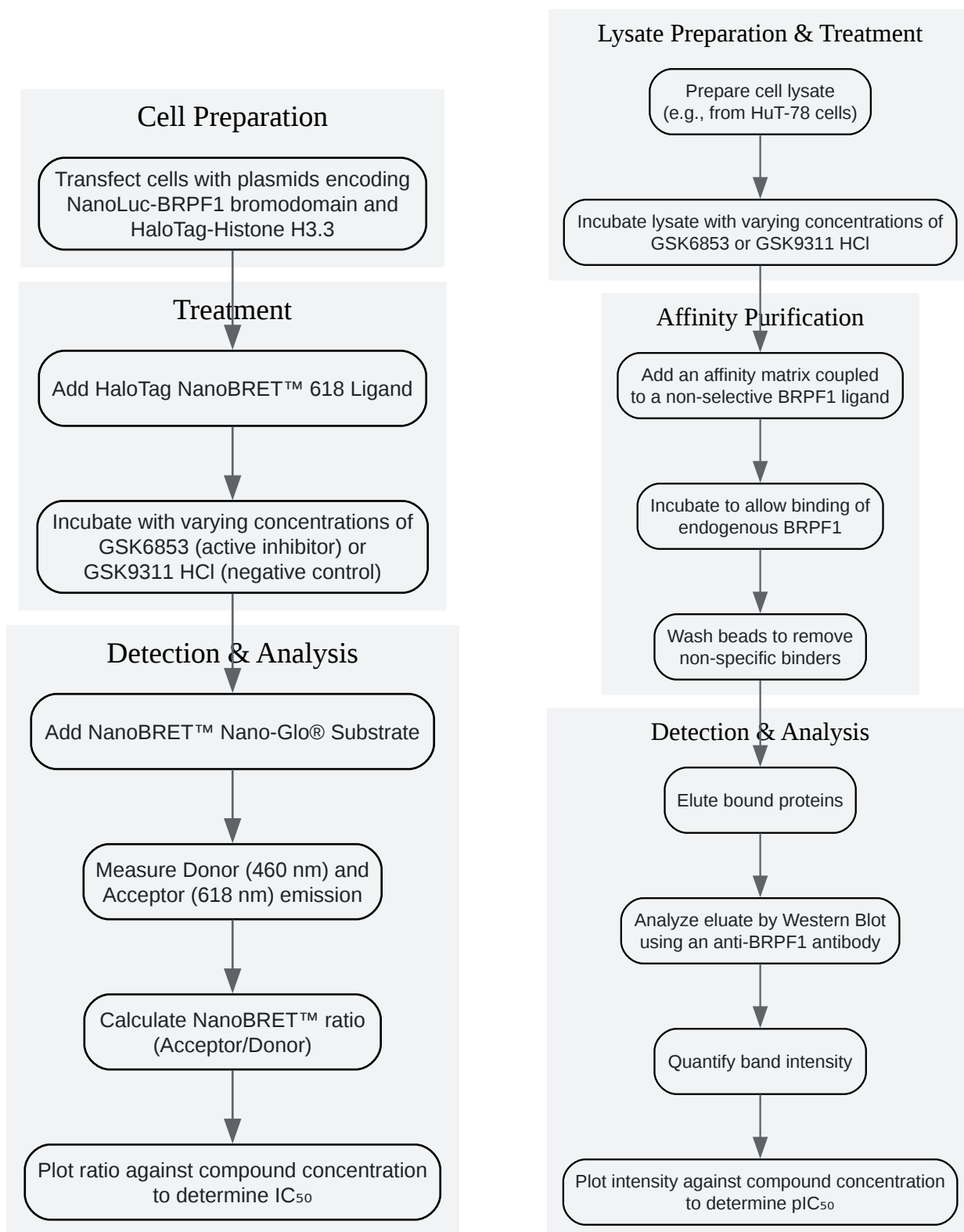
## Experimental Protocols

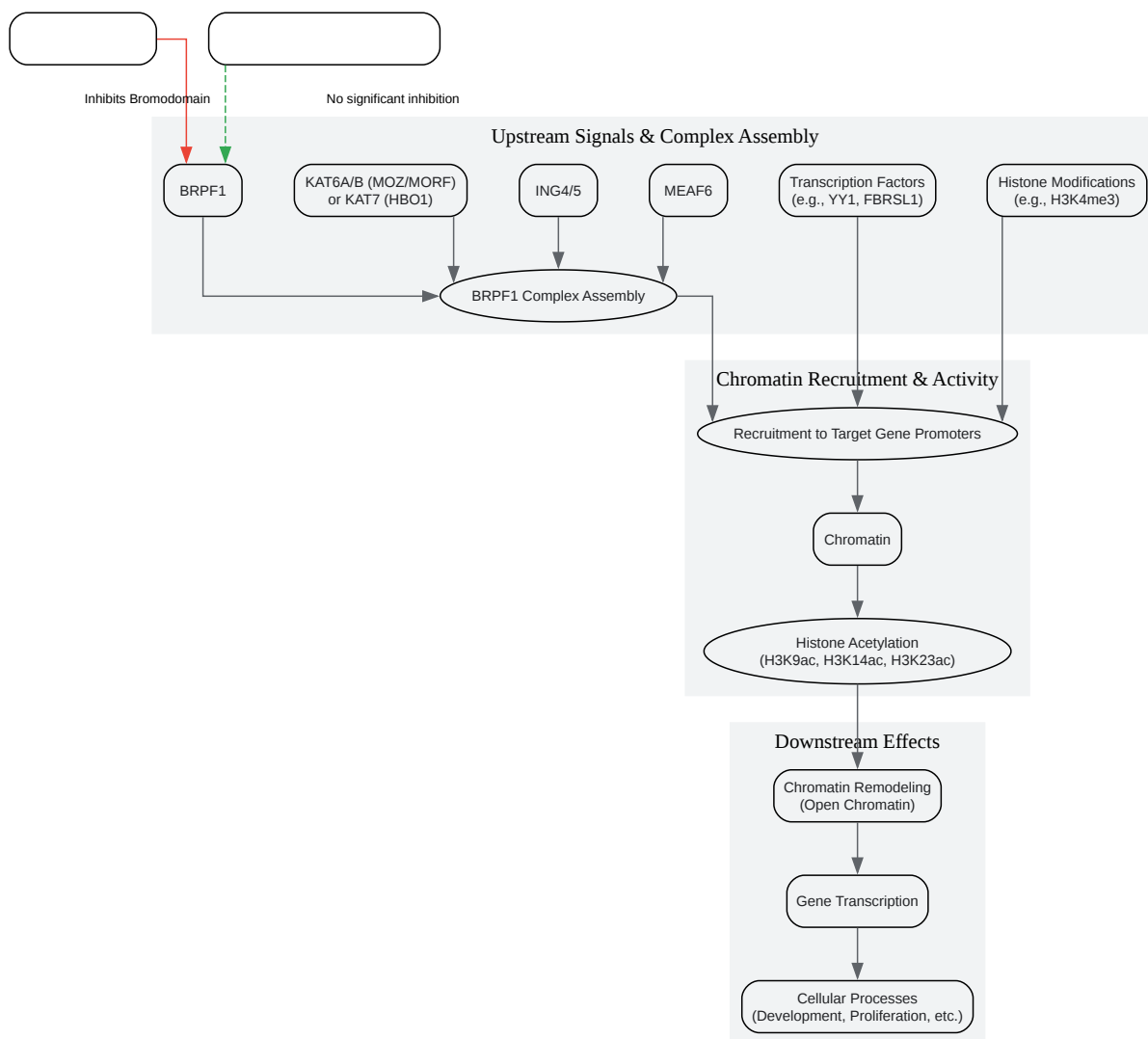
**GSK9311 hydrochloride** is essential for validating the specificity of BRPF1 inhibition in cellular and biochemical assays. Below are representative protocols where **GSK9311 hydrochloride** is used as a negative control.

### Cellular Target Engagement Assay (NanoBRET™ Assay)

This assay measures the binding of the BRPF1 bromodomain to histone H3.3 in live cells.

Workflow:





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)